

Improving the stability of OM-163 in solution

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Compound of Interest

Compound Name: OM 163
CAS No.: 150104-43-1
Cat. No.: B1174827

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Technical Support Center: OM-163

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and use of the novel kinase inhibitor, OM-163. Below you will find troubleshooting guides and frequently asked questions to ensure the stability and integrity of OM-163 in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving OM-163?

A1: OM-163 is most soluble in DMSO (Dimethyl Sulfoxide) for creating stock solutions. For aqueous working solutions, it is recommended to first dissolve OM-163 in a minimal amount of DMSO and then dilute it with the appropriate aqueous buffer. Direct dissolution in aqueous buffers is not recommended as it may lead to precipitation.

Q2: What are the optimal storage conditions for OM-163 in its solid form and in solution?

A2: For long-term stability, solid OM-163 should be stored at -20°C, protected from light and moisture. Stock solutions in DMSO can be stored at -80°C for up to six months. Avoid repeated

freeze-thaw cycles to prevent degradation.

Q3: I am observing a loss of activity of OM-163 in my cell-based assays. What could be the cause?

A3: Loss of activity can be due to several factors:

- **Improper Storage:** Ensure that both the solid compound and stock solutions are stored at the recommended temperatures and protected from light.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing stock solutions can lead to degradation. Aliquoting the stock solution into single-use vials is highly recommended.
- **Solution Instability:** OM-163 may be unstable in certain aqueous buffers, especially at neutral or alkaline pH over extended periods. Prepare fresh working solutions from your DMSO stock for each experiment.
- **Adsorption to Plastics:** At low concentrations, OM-163 may adsorb to the surface of certain plastics. Using low-adhesion microplates and tubes can mitigate this issue.

Q4: Can I prepare a stock solution of OM-163 in an aqueous buffer?

A4: It is not recommended to prepare stock solutions of OM-163 in aqueous buffers due to its limited solubility and potential for hydrolysis. A high-concentration stock solution in DMSO is the preferred method for long-term storage and subsequent dilution into aqueous experimental media.

Troubleshooting Guide

Issue: Precipitation of OM-163 in Aqueous Solution

If you observe precipitation when diluting your DMSO stock solution of OM-163 into an aqueous buffer, consider the following troubleshooting steps:

- **Decrease the Final Concentration:** The final concentration of OM-163 in your aqueous solution may be exceeding its solubility limit. Try performing a serial dilution to a lower final concentration.

- **Increase the Percentage of DMSO:** While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% (v/v) is generally well-tolerated. A slightly higher DMSO concentration in your final working solution may help to keep OM-163 dissolved.
- **Use a Surfactant:** For in vitro assays, the addition of a non-ionic surfactant such as Tween-20 (at a final concentration of ~0.01%) can help to increase the solubility of hydrophobic compounds like OM-163.
- **pH of the Buffer:** The solubility of OM-163 may be pH-dependent. Although not fully characterized, slightly acidic conditions may improve solubility. However, ensure the buffer pH is compatible with your experimental system.

Data Presentation

The following tables summarize the stability of OM-163 under various conditions.

Table 1: Stability of OM-163 in DMSO Stock Solution at -20°C

Time Point	Purity (%) by HPLC
Initial	99.5
1 Month	99.4
3 Months	99.1
6 Months	98.5

Table 2: Stability of OM-163 in Aqueous Buffer (pH 7.4) at 37°C

Time Point	Remaining Compound (%)
0 hours	100
2 hours	95.2
6 hours	88.7
24 hours	70.3

Experimental Protocols

Protocol 1: Preparation of OM-163 Stock Solution

- Materials:
 - OM-163 (solid)
 - Anhydrous DMSO
 - Sterile, low-adhesion microcentrifuge tubes
- Procedure:
 1. Equilibrate the vial of solid OM-163 to room temperature before opening to prevent moisture condensation.
 2. Weigh the desired amount of OM-163 in a sterile microcentrifuge tube.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
 4. Vortex the solution for 1-2 minutes until the solid is completely dissolved.
 5. Aliquot the stock solution into single-use, light-protected, low-adhesion tubes.
 6. Store the aliquots at -80°C.

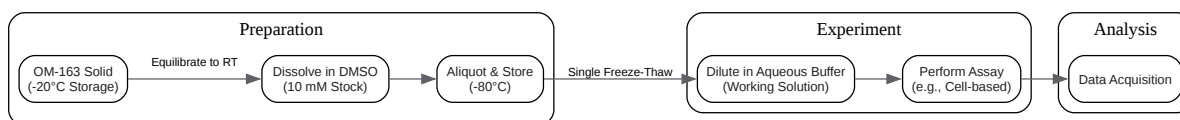
Protocol 2: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation and Columns:
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase:

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Gradient Elution:
 - Start with 95% A and 5% B.
 - Ramp to 100% B over 15 minutes.
 - Hold at 100% B for 5 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.
- Detection:
 - Monitor at 254 nm.
- Sample Preparation:
 - Dilute the OM-163 stock solution in the initial mobile phase composition.

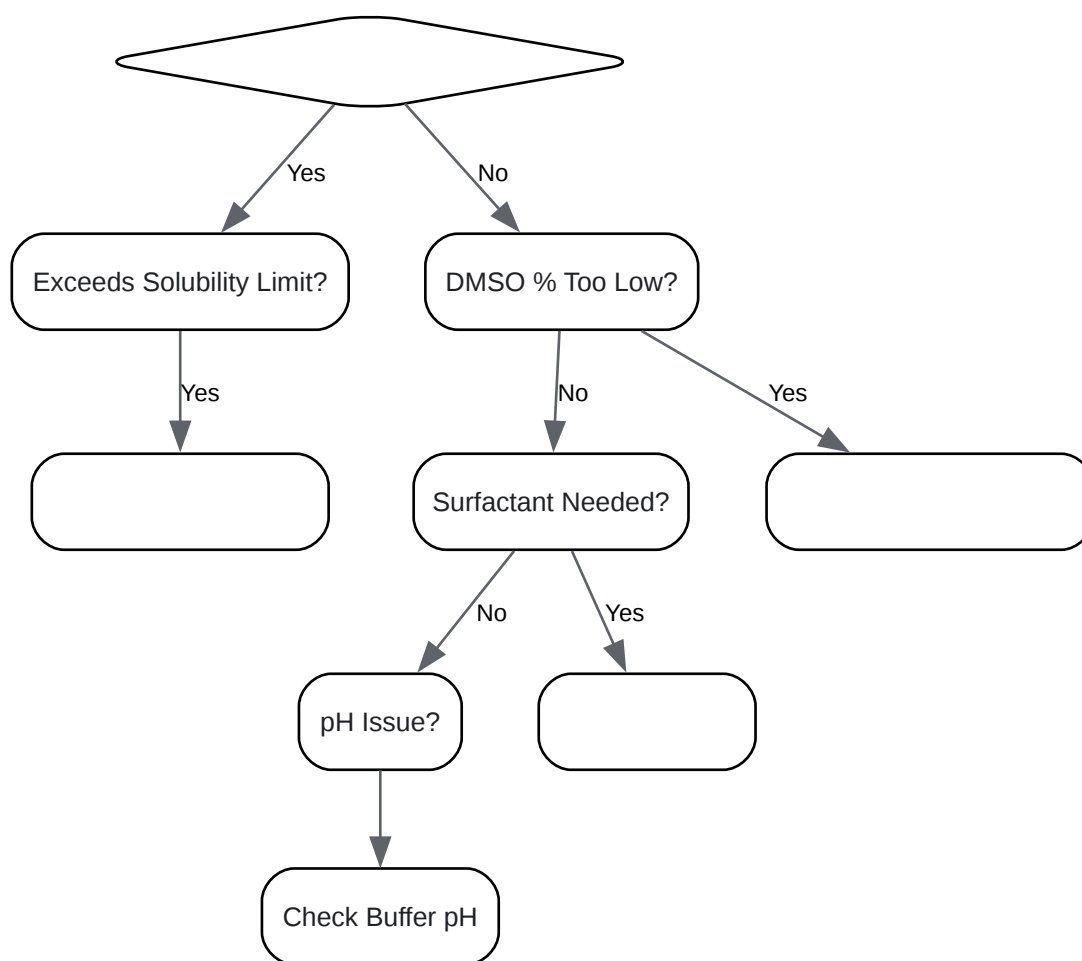
Visualizations

Below are diagrams illustrating key concepts related to the use of OM-163.



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Caption: Experimental workflow for the preparation and use of OM-163.



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Caption: Troubleshooting flowchart for OM-163 precipitation issues.

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